

In-Depth Technical Guide: Azido-PEG4-Amido-tri-(carboxyethoxymethyl)-methane

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Compound of Interest

Compound Name:	Azido-PEG4-Amido-tri-(carboxyethoxymethyl)-methane
Cat. No.:	B605848

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Azido-PEG4-Amido-tri-(carboxyethoxymethyl)-methane, with CAS number 1398044-51-3, is a versatile, trifunctional polyethylene glycol (PEG) linker designed for advanced bioconjugation and is particularly prominent in the development of Proteolysis Targeting Chimeras (PROTACs). This molecule features a branched structure with a terminal azide group and three carboxylic acid moieties, offering a unique platform for creating complex, multi-component molecular constructs.

The azide group serves as a reactive handle for "click chemistry," specifically the highly efficient and orthogonal copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) or strain-promoted azide-alkyne cycloaddition (SPAAC) reactions. This allows for the precise and stable attachment of alkyne-modified molecules. The three terminal carboxylic acids can be readily conjugated to primary amines through standard amide bond formation, facilitated by activating agents like EDC or DCC. The tetraethylene glycol (PEG4) spacer enhances aqueous solubility and provides flexibility to the linker, which can be crucial for optimizing the biological activity of the final conjugate.

This technical guide provides a comprehensive overview of the properties, applications, and experimental considerations for utilizing **Azido-PEG4-Amido-tri-(carboxyethoxymethyl)-methane** in research and drug development.

Physicochemical Properties

A summary of the key physicochemical properties of **Azido-PEG4-Amido-tri-(carboxyethoxymethyl)-methane** is presented in the table below. Data has been compiled from various supplier technical data sheets.

Property	Value
CAS Number	1398044-51-3
Molecular Formula	C ₂₄ H ₄₂ N ₄ O ₁₄
Molecular Weight	610.6 g/mol
Appearance	White to off-white solid or viscous oil
Purity	Typically >95%
Solubility	Soluble in water, DMSO, and DMF
Storage Conditions	Recommended storage at -20°C for long-term stability

Key Applications

The unique trifunctional nature of this linker makes it a valuable tool in several areas of bioconjugation and drug discovery.

PROTAC Synthesis

A primary application of **Azido-PEG4-Amido-tri-(carboxyethoxymethyl)-methane** is in the synthesis of PROTACs. PROTACs are heterobifunctional molecules that recruit a target protein to an E3 ubiquitin ligase, leading to the ubiquitination and subsequent degradation of the target protein by the proteasome.

The trifunctional linker allows for the attachment

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